

# Application of Pentyl Valerate in Fragrance Formulation: Application Notes and Protocols

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## Compound of Interest

Compound Name: *Pentyl valerate*

Cat. No.: *B1667271*

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## Introduction

**Pentyl valerate**, also known as amyl pentanoate, is a fatty acid ester with the chemical formula  $C_{10}H_{20}O_2$ .<sup>[1]</sup><sup>[2]</sup> It is a colorless liquid widely utilized in the fragrance and flavor industries for its characteristic fruity aroma.<sup>[2]</sup> This document provides detailed application notes and protocols for the use of **pentyl valerate** in fragrance formulations, intended for researchers, scientists, and professionals in related fields.

## Physicochemical and Olfactory Properties

**Pentyl valerate** possesses a distinct and pleasant olfactory profile, making it a valuable ingredient in the creation of various fragrance accords.<sup>[3]</sup> Its physical and chemical properties are summarized in the table below.

Property	Value	References
Molecular Formula	C10H20O2	[3]
Molecular Weight	172.26 g/mol	[3]
Appearance	Colorless liquid	[2]
Odor Profile	Fruity, apple, pineapple, sweet, banana, green, winey, ethereal, ripe, tropical	[3]
Substantivity on Skin	Approximately 4 hours	[4]
Boiling Point	201-203 °C	[5]
Flash Point	81 °C (closed cup)	[5]
Density	0.865 g/mL at 20 °C	[5]
Solubility	Soluble in ethanol and ether; insoluble in water.	[2]

## Applications in Fragrance Formulation

**Pentyl valerate** is a versatile fragrance ingredient used to impart a juicy and fresh fruitiness to a wide range of products.[3] Its primary applications include:

- **Fine Fragrances:** Used to create bright, fruity top and heart notes, particularly in floral-fruity and gourmand fragrance families.
- **Personal Care Products:** Incorporated into shampoos, soaps, lotions, and body mists to provide a pleasant and lasting fruity scent.[6]
- **Home Care Products:** Utilized in air fresheners and detergents to create a fresh and clean ambiance.[3]

Due to its strong fruity character, **pentyl valerate** is a key component in the formulation of apple and pineapple fragrance accords.[1] While specific concentrations in proprietary fragrance formulas are not publicly available, it is known that fruity esters can be used at various levels depending on the desired outcome. In some fruity compositions, esters like amyl

butyrate (a related compound) have been used at concentrations exceeding 50% of the blend. [7]

## Regulatory Status

According to the International Fragrance Association (IFRA) standards, there are currently no restrictions on the use of **pentyl valerate** in fragrance formulations across all product categories. This indicates a favorable safety profile for its intended use in consumer products.

## Experimental Protocols

The following are detailed protocols for key experiments relevant to the evaluation of **pentyl valerate** in fragrance formulations.

### Sensory Analysis: Triangle Test for Odor Difference

Objective: To determine if a perceptible difference in odor exists between two fragrance formulations, one containing **pentyl valerate** and a control.

Materials:

- Three identical sniffing strips or glass vials for each panelist.
- Fragrance formulation with **pentyl valerate**.
- Control fragrance formulation without **pentyl valerate**.
- Odor-free environment.
- Panel of at least 15 trained sensory assessors.

Procedure:

- For each panelist, prepare a set of three samples. Two of the samples will be identical (either both control or both with **pentyl valerate**), and one will be different. The presentation order should be randomized for each panelist.
- Label the samples with random three-digit codes.

- Present the three samples to each panelist in a sequential and balanced order.
- Instruct the panelists to sniff each sample and identify the one that is different from the other two.
- Record the responses of each panelist.
- Analyze the results statistically using a binomial test to determine if the number of correct identifications is significantly greater than what would be expected by chance.

## Quantitative Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

Objective: To determine the concentration of **pentyl valerate** in a fragrance oil.

Materials:

- Gas chromatograph coupled with a mass spectrometer (GC-MS).
- Appropriate capillary column (e.g., DB-5ms).
- Helium carrier gas.
- **Pentyl valerate** standard of known purity.
- Fragrance oil sample.
- Solvent (e.g., ethanol or dichloromethane).
- Volumetric flasks and pipettes.

Procedure:

- Standard Preparation: Prepare a series of standard solutions of **pentyl valerate** in the chosen solvent at different known concentrations to create a calibration curve.
- Sample Preparation: Accurately weigh a known amount of the fragrance oil and dilute it with the solvent to a suitable concentration for GC-MS analysis.[8]

- GC-MS Analysis:
  - Inject a fixed volume of each standard solution and the prepared sample solution into the GC-MS system.
  - Set the GC oven temperature program to achieve good separation of the fragrance components. A typical program might start at 50°C and ramp up to 250°C.
  - The mass spectrometer should be operated in full-scan mode to identify the components and in selected ion monitoring (SIM) mode for quantification of **pentyl valerate**, using characteristic ions.
- Data Analysis:
  - Identify the peak corresponding to **pentyl valerate** in the chromatogram based on its retention time and mass spectrum.
  - Integrate the peak area of **pentyl valerate** in both the standard and sample chromatograms.
  - Construct a calibration curve by plotting the peak area versus the concentration of the standard solutions.
  - Determine the concentration of **pentyl valerate** in the sample by comparing its peak area to the calibration curve.

## Accelerated Stability Testing of a Fragrance Formulation

Objective: To evaluate the stability of a fragrance formulation containing **pentyl valerate** under accelerated aging conditions.

Materials:

- Fragrance formulation containing **pentyl valerate** in its final product base (e.g., ethanol for a fine fragrance, lotion base for a cream).
- Final product packaging.

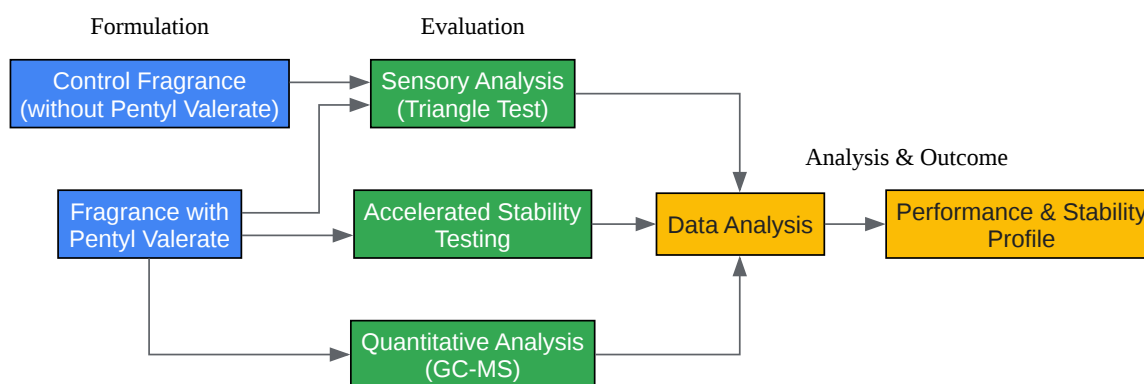
- Temperature and humidity-controlled stability chambers.
- UV light exposure cabinet.[\[9\]](#)
- GC-MS for chemical analysis.
- Trained sensory panel for olfactory evaluation.

#### Procedure:

- Sample Preparation: Prepare multiple samples of the final product in its intended packaging.  
[\[10\]](#)
- Initial Analysis (Time 0):
  - Conduct a full chemical analysis of a control sample using GC-MS to determine the initial concentration of **pentyl valerate** and other key fragrance components.
  - Perform a sensory evaluation of the control sample to establish the initial odor profile.
  - Measure physical parameters such as color, pH, and viscosity.
- Accelerated Aging: Place the samples in stability chambers under various stress conditions. Common conditions include:[\[11\]](#)[\[12\]](#)
  - Elevated temperature: 40°C, 50°C.
  - Elevated temperature and humidity: 40°C / 75% RH.
  - Freeze-thaw cycles: e.g., 24 hours at -10°C followed by 24 hours at 25°C, repeated for several cycles.
  - UV light exposure: To simulate exposure to sunlight.
- Time Point Analysis: At specified time intervals (e.g., 1, 2, 3, and 6 months), remove samples from the stability chambers and allow them to return to room temperature.[\[13\]](#)
- Evaluation:

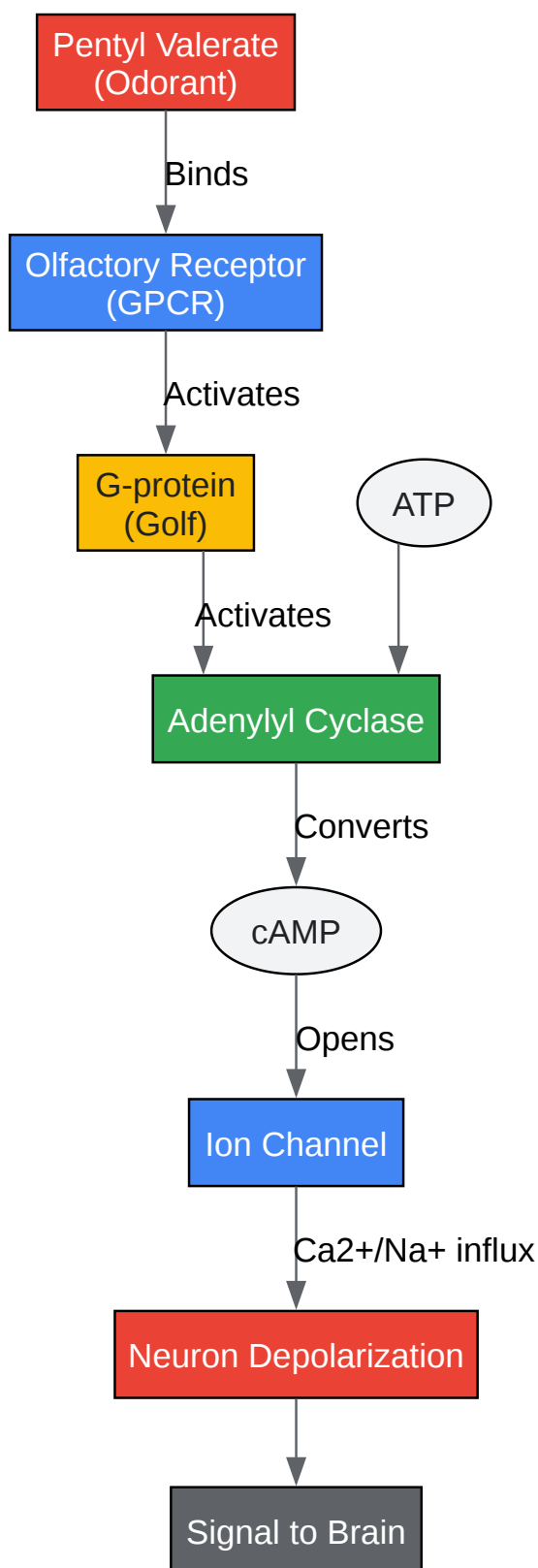
- Visually inspect the samples for any changes in color, clarity, or phase separation.
- Measure the physical parameters (pH, viscosity).
- Conduct a sensory evaluation to assess any changes in the odor profile.
- Perform GC-MS analysis to quantify the concentration of **pentyl valerate** and identify any degradation products.
- Data Analysis: Compare the results from each time point to the initial analysis to determine the stability of the fragrance formulation and predict its shelf life.

## Visualizations



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Experimental workflow for evaluating **pentyl valerate**.



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Olfactory signaling pathway for esters.



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